

Technical Guide: Safety and Handling of Methyl Tetrahydro-2H-Pyran-3-Carboxylate

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Compound of Interest

Compound Name: Methyl tetrahydro-2H-pyran-3-carboxylate

Cat. No.: B117299

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **methyl tetrahydro-2H-pyran-3-carboxylate** (CAS No. 18729-20-9), a key intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **methyl tetrahydro-2H-pyran-3-carboxylate** is presented in Table 1. This data is essential for the safe design of experiments and for understanding the substance's behavior under various conditions.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₃	[1]
Molecular Weight	144.17 g/mol	[1][2]
CAS Number	18729-20-9	[3]
Appearance	Data not available	[4]
Density	1.067 g/cm ³	[4]
Boiling Point	Data not available	[1]
Vapor Pressure	Data not available	[4]
XLogP3-AA	0.4	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	3	[2]
Topological Polar Surface Area	35.5 Å ²	[2]

Hazard Identification and Classification

Methyl tetrahydro-2H-pyran-3-carboxylate is classified as a hazardous substance. The relevant GHS hazard statements are summarized in Table 2.

Hazard Class	GHS Hazard Statement
Flammable Liquids	H227: Combustible liquid
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Experimental Protocols for Safety Evaluation

While specific experimental protocols for **methyl tetrahydro-2H-pyran-3-carboxylate** are not publicly available, the hazard classifications are determined by standardized methodologies.

The following are representative protocols for the observed hazards:

- **Acute Dermal Irritation/Corrosion:** The potential for skin irritation is typically assessed using in vivo rabbit studies (OECD Guideline 404) or in vitro models using reconstructed human epidermis. The test substance is applied to the skin for a defined period, and the degree of erythema and edema is scored.
- **Acute Eye Irritation/Corrosion:** The potential for eye irritation is evaluated using in vivo rabbit eye tests (OECD Guideline 405). The substance is instilled into the eye, and the cornea, iris, and conjunctiva are examined for damage.
- **Acute Inhalation Toxicity:** Respiratory irritation is assessed by exposing rodents to an aerosol or vapor of the substance (OECD Guideline 403). Clinical signs of respiratory distress are observed and recorded.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this substance to determine the appropriate PPE. The following are minimum recommendations:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** If ventilation is inadequate or if there is a risk of inhaling vapors or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Ensure that an eyewash station and safety shower are readily accessible.

Storage

- Store in a tightly closed container in a dry, well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Store at room temperature.^[1]

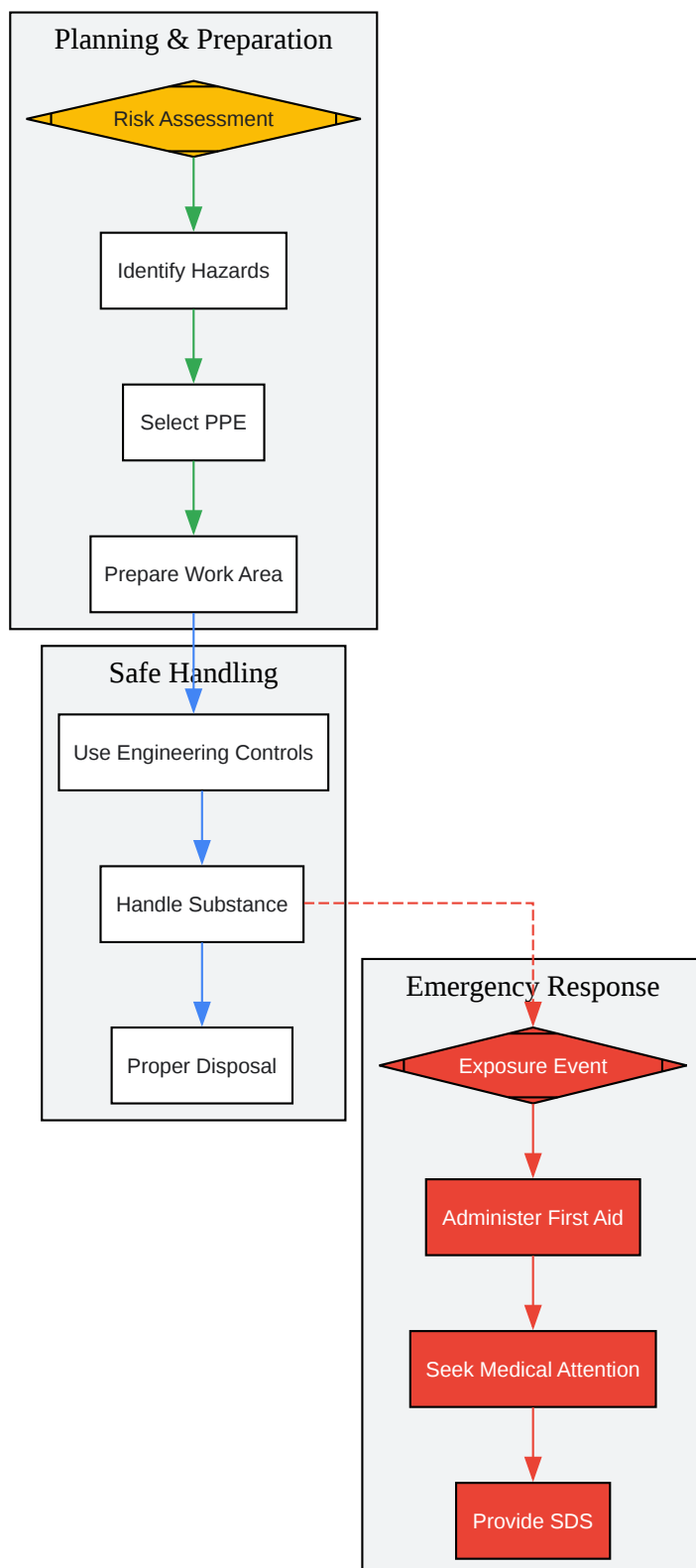
First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention. Always provide the Safety Data Sheet (SDS) to the attending medical professional.^[3]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Logical Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for safely handling **methyl tetrahydro-2H-pyran-3-carboxylate** and the appropriate response in case of an emergency.



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References

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